

# Physical and chemical properties of 1,3-Dimethyluric acid-13C4,15N3.

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Compound of Interest

Compound Name: 1,3-Dimethyluric acid-13C4,15N3

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An In-depth Technical Guide to 1,3-Dimethyluric acid-13C4,15N3

This technical guide provides a comprehensive overview of the physical and chemical properties of the isotopically labeled compound 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotopelabeled compounds as internal standards or tracers in metabolic studies. This document details the compound's properties, relevant experimental methodologies, and its role in metabolic pathways.

## **Core Physical and Chemical Properties**

1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub> is the stable isotope-labeled form of 1,3-Dimethyluric acid, a known human metabolite of theophylline and caffeine.[1][2][3] The incorporation of four <sup>13</sup>C atoms and three <sup>15</sup>N atoms results in a mass shift that makes it an ideal internal standard for quantitative analysis by mass spectrometry.[4][5]

#### **Quantitative Data Summary**

The following table summarizes the key physical and chemical properties of both unlabeled 1,3-Dimethyluric acid and its isotopically labeled form, 1,3-Dimethyluric acid-13C4,15N3.

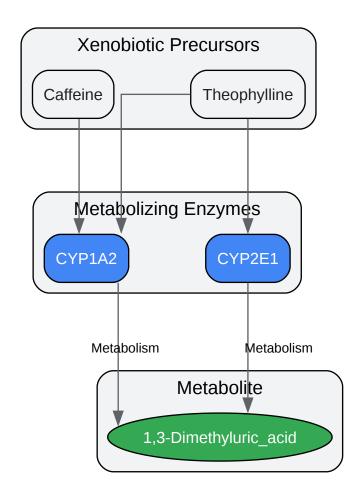


Property	1,3-Dimethyluric acid (Unlabeled)	1,3-Dimethyluric acid-¹³C₄,¹⁵N₃ (Labeled)	Reference(s)
Molecular Formula	C7H8N4O3	<sup>13</sup> C <sub>4</sub> C <sub>3</sub> H <sub>8</sub> <sup>15</sup> N <sub>3</sub> NO <sub>3</sub>	[1][5][6]
Molecular Weight	196.16 g/mol	203.11 g/mol	[1][5]
CAS Number	944-73-0	1173019-16-3	[1][5][6]
Appearance	Solid	Powder	[1][5]
Melting Point	408 - 410 °C	>300 °C	[1][5]
Solubility	Slightly soluble in DMSO	Not specified (expected to be similar)	[6]
Storage Temperature	Room Temperature	-20°C	[5]
Isotopic Purity	N/A	≥98 atom %	[5]
Chemical Purity (Assay)	≥98%	≥98% (CP)	[5][6]
Mass Shift	N/A	M+7	[5]
InChI Key	OTSBKHHWSQYEHK -UHFFFAOYSA-N	OTSBKHHWSQYEHK -JCRQFRHWSA-N	[1][5]

### Metabolic Pathway of 1,3-Dimethyluric Acid

1,3-Dimethyluric acid is a significant metabolite of methylxanthines, particularly caffeine and theophylline. The biotransformation primarily occurs in the liver and is catalyzed by cytochrome P450 (CYP) enzymes, with CYP1A2 being the major contributor.[6] This metabolic process is a key aspect of xenobiotic metabolism.[6] The labeled compound, 1,3-Dimethyluric acid
13C4,15N3, serves as an invaluable tool for tracing and quantifying this metabolic pathway in pharmacokinetic and drug metabolism studies.[4]





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Caption: Metabolism of Caffeine and Theophylline to 1,3-Dimethyluric acid.

## **Experimental Protocols and Methodologies**

The use of 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub> is prevalent in quantitative analytical methods, especially those involving mass spectrometry.

### **Quantitative Analysis via LC-MS**

Isotopically labeled internal standards are crucial for correcting sample-to-sample variability during sample preparation and analysis. A typical workflow for using 1,3-Dimethyluric acid-<sup>13</sup>C<sub>4</sub>, <sup>15</sup>N<sub>3</sub> as an internal standard in a biological matrix (e.g., urine, plasma) is outlined below.

Methodology:

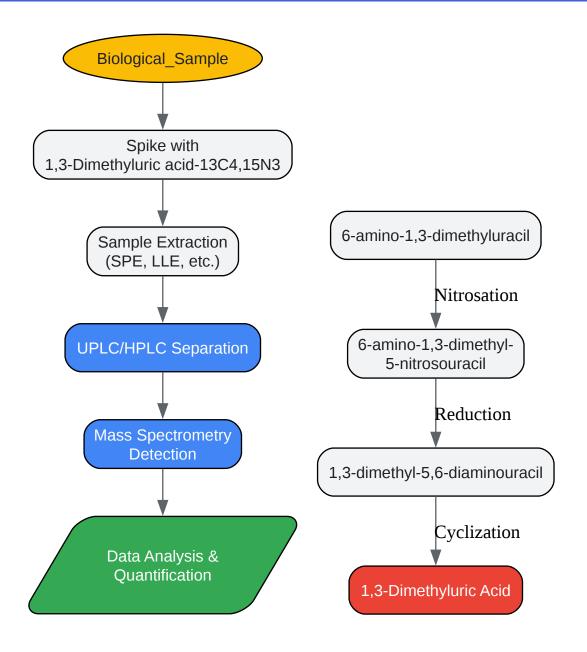






- Sample Preparation: A known concentration of 1,3-Dimethyluric acid-¹³C₄,¹⁵N₃ is spiked into the biological sample.
- Extraction: Analytes, including the native 1,3-Dimethyluric acid and the labeled standard, are extracted from the matrix. This is commonly achieved through protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Chromatographic Separation: The extracted sample is injected into a High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system.[7] A reverse-phase C18 column is often used to separate 1,3-Dimethyluric acid from other matrix components.
- Mass Spectrometric Detection: The eluent from the chromatography system is introduced into a mass spectrometer. The instrument is set to monitor the specific mass-to-charge ratios (m/z) for both the unlabeled analyte and the labeled internal standard.
- Quantification: The concentration of the native 1,3-Dimethyluric acid is determined by calculating the ratio of its peak area to the peak area of the known concentration of the <sup>13</sup>C<sub>4</sub>,<sup>15</sup>N<sub>3</sub>-labeled internal standard.





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